

3-Chloro-2,6-dimethoxy-5-nitrobenzoic Acid: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: 3-Chloro-2,6-dimethoxy-5-nitrobenzoic acid

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a thorough examination of the chemical properties, synthesis, and spectral characteristics of **3-Chloro-2,6-dimethoxy-5-nitrobenzoic acid**. This document is intended to serve as a critical resource for researchers and professionals engaged in chemical synthesis and drug development.

Core Chemical Properties

3-Chloro-2,6-dimethoxy-5-nitrobenzoic acid is a substituted aromatic carboxylic acid with the molecular formula $C_9H_8ClNO_6$ and a molecular weight of 261.62 g/mol ^[1] Its chemical structure features a benzene ring substituted with a carboxylic acid group, a chlorine atom, two methoxy groups, and a nitro group. The strategic placement of these functional groups imparts specific reactivity and physical characteristics to the molecule, making it a compound of interest in synthetic organic chemistry.

Physical and Chemical Data Summary

A compilation of the key physical and chemical properties of **3-Chloro-2,6-dimethoxy-5-nitrobenzoic acid** is presented below. These values are essential for its handling, characterization, and application in experimental settings.

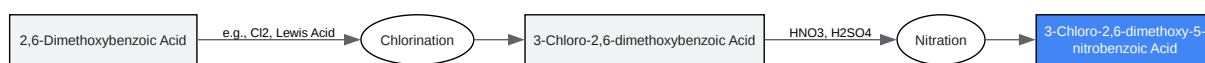
Property	Value	Reference
Molecular Formula	C ₉ H ₈ ClNO ₆	[1]
Molecular Weight	261.62 g/mol	[1]
CAS Number	175135-56-5	[2]
Melting Point	129 °C	[1]
Boiling Point (Predicted)	428.0 ± 45.0 °C	[1]
Density (Predicted)	1.505 ± 0.06 g/cm ³	[1]
pKa (Predicted)	2.79 ± 0.29	[1]

Synthesis and Purification

While a specific, detailed experimental protocol for the synthesis of **3-Chloro-2,6-dimethoxy-5-nitrobenzoic acid** is not readily available in the surveyed literature, a logical synthetic approach can be conceptualized based on established organic chemistry principles. A plausible route would involve the nitration of a pre-existing substituted benzoic acid derivative. The purification of the final product would likely involve standard techniques such as recrystallization to achieve the desired purity.

Logical Synthesis Pathway

A potential synthetic pathway for **3-Chloro-2,6-dimethoxy-5-nitrobenzoic acid** is outlined below. This proposed scheme serves as a theoretical framework for its laboratory preparation.



Compound Acquisition and Characterization

Acquire Compound

Characterize
(Spectroscopy, etc.)

Synthetic Modification

Synthesize Derivatives

Purify Derivatives

Biological and Material Screening

Screen for Activity
(e.g., biological assays)

Analyze Structure-Activity
Relationship (SAR)

Iterative Optimization

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References

- 1. rsc.org [rsc.org]
- 2. 175135-56-5 Cas No. | 3-Chloro-2,6-dimethoxy-5-nitrobenzoic acid | Apollo [store.apolloscientific.co.uk]
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